

Technical Whitepaper: Ticarcillin Monosodium Hydrate

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Compound of Interest

Compound Name: *Ticarcillin monosodium hydrate*

Cat. No.: *B1260060*

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Physicochemical Profiling, Stability Mechanisms, and Experimental Applications

Executive Summary

Ticarcillin monosodium hydrate (CAS 74682-62-5) is a semi-synthetic carboxypenicillin belonging to the

-lactam class of antibiotics.[1] Distinguished by its thiophene side chain, it exhibits enhanced stability against Gram-negative cell wall barriers compared to earlier penicillins, specifically targeting *Pseudomonas aeruginosa*. [1] This guide provides a rigorous technical analysis of its chemical properties, degradation kinetics, and validated protocols for its application in microbiological and plant tissue culture research.

Part 1: Physicochemical Characterization[1]

Ticarcillin monosodium is a hygroscopic, white to pale-yellow powder.[1] Its efficacy relies heavily on the integrity of the

-lactam ring, which is thermodynamically unstable in aqueous solutions, necessitating strict handling protocols.

1.1 Chemical Identity & Constants^{[1][2][3]}

Property	Specification
IUPAC Name	Monosodium (2S,5R,6R)-6-[[[(2-carboxy-3-thienyl)acetyl]amino]-3,3-dimethyl-7-oxo-4-thia-1-azabicyclo[3.2.0]heptane-2-carboxylate monohydrate
CAS Number	74682-62-5 (Monohydrate) / 74682-62-5 (Anhydrous ref)
Molecular Formula	
Molecular Weight	424.42 g/mol (Monohydrate); 406.41 g/mol (Anhydrous)
Solubility	Water: >50 mg/mL (Freely soluble); DMSO: Soluble; Ethanol: Slightly soluble
pH (10 mg/mL)	2.5 – 4.0 (Acidic nature requires buffering for biological assays)
Hygroscopicity	High (Rapidly absorbs atmospheric moisture, leading to hydrolysis)

1.2 Solubility & Solution Chemistry

The monosodium salt form confers high aqueous solubility. However, the presence of the free carboxylic acid on the thiophene side chain contributes to the acidity of the solution.

- Protocol Insight: When preparing stock solutions (e.g., 100 mg/mL), the pH will drop significantly.^[1] For biological applications requiring physiological pH, buffering (e.g., HEPES or MOPS) is critical to prevent acid-catalyzed hydrolysis of the

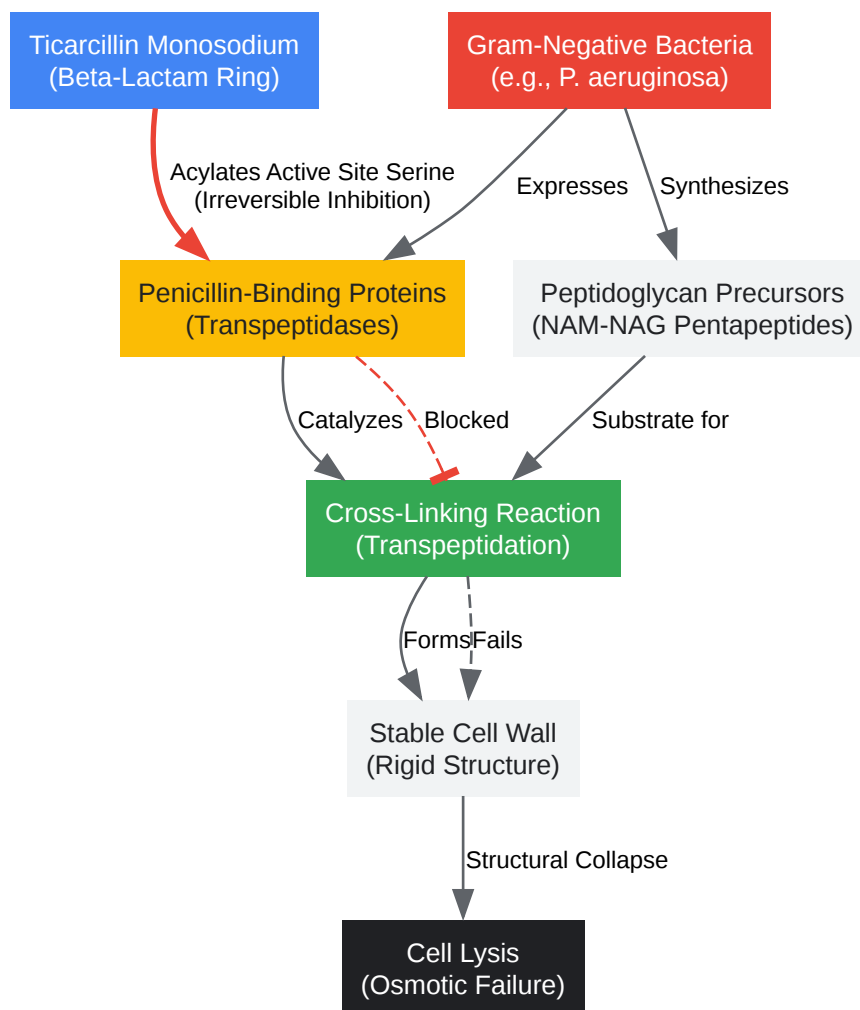
-lactam ring before the drug reaches its target.^[1]

Part 2: Mechanism of Action & Biological Logic

Ticarcillin functions as a suicide substrate for bacterial transpeptidases (Penicillin-Binding Proteins or PBPs).^[1] Its structural mimicry of the D-alanyl-D-alanine moiety allows it to acylate the active site serine of PBPs, irreversibly halting peptidoglycan cross-linking.^{[1][4]}

2.1 Signaling Pathway Visualization

The following diagram illustrates the interference of Ticarcillin with bacterial cell wall synthesis.



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Caption: Mechanism of Action: Ticarcillin irreversibly binds to PBPs, inhibiting transpeptidation and leading to bacterial cell lysis.[1][2][5][6][7][8]

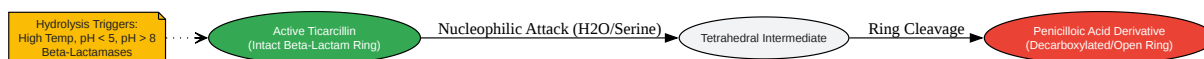
Part 3: Stability & Degradation Pathways[1]

The primary limitation of Ticarcillin in research is its susceptibility to hydrolysis. The strained four-membered

-lactam ring is chemically fragile.[1]

3.1 Degradation Mechanism[1]

- Hydrolysis: Water molecules attack the carbonyl carbon of the -lactam ring.[6]
- Ring Opening: The bond between the carbonyl carbon and the nitrogen breaks.
- Product: Formation of penicilloic acid (inactive).[1] This process is accelerated by heat, acidic pH, and -lactamase enzymes.[1]



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Caption: Degradation pathway of Ticarcillin showing the critical vulnerability of the beta-lactam ring to hydrolysis.[1]

3.2 Storage & Handling Protocol

- Powder: Store at 2–8°C (short term) or -20°C (long term). Desiccation is mandatory due to hygroscopicity.[1]
- Stock Solution: Prepare fresh. If storage is necessary, filter sterilize (0.22 µm) and freeze aliquots at -80°C. Do not autoclave.
- Stability: Solutions lose >10% activity within 24 hours at room temperature.[1]

Part 4: Analytical Methodologies

For quality control (QC) or pharmacokinetic studies, High-Performance Liquid Chromatography (HPLC) is the gold standard for verifying purity and concentration.[1]

4.1 Validated HPLC Protocol

This protocol separates Ticarcillin from its degradation products and common impurities.

- Column: C18 Reverse Phase (e.g., 250 mm x 4.6 mm, 5 µm particle size).[\[1\]](#)[\[9\]](#)
- Mobile Phase:
 - Buffer: 0.2 M Sodium Acetate or Phosphate Buffer (pH adjusted to ~2.7 with acetic acid).
 - Organic: Acetonitrile.[\[1\]](#)[\[10\]](#)
 - Ratio: 91:9 (Buffer:Acetonitrile).[\[1\]](#)
- Flow Rate: 1.0 - 1.5 mL/min.[\[1\]](#)
- Detection: UV at 220 nm (optimal for the amide/lactam absorption).[\[1\]](#)
- Injection Volume: 10–20 µL.
- Retention Time: Approximately 5–6 minutes (dependent on exact column/flow).[\[1\]](#)[\[11\]](#)

Protocol Validation Check: Run a standard curve (10–100 µg/mL). Linearity (

) confirms assay validity.[\[1\]](#) Appearance of early-eluting peaks indicates hydrolysis (penicilloic acid).[\[1\]](#)

Part 5: Experimental Applications

5.1 Plant Tissue Culture (Agrobacterium Elimination)

Ticarcillin is widely used in plant transformation workflows to eliminate *Agrobacterium tumefaciens* after gene transfer.[\[1\]](#) It is often preferred over Carbenicillin due to lower toxicity to regenerating plant tissues.[\[1\]](#)

Workflow:

- Co-cultivation: Incubate plant explants with *Agrobacterium* for 2-3 days.[\[1\]](#)
- Wash: Rinse explants in sterile water.[\[1\]](#)
- Selection Media Preparation:
 - Autoclave basal medium (MS salts, sucrose, agar).[\[1\]](#)

- Cool to 50°C.
- Add filter-sterilized Ticarcillin stock to a final concentration of 100–400 mg/L.[1]
- Note: Often used in combination with Clavulanic acid (e.g., Timentin) to suppress -lactamase activity from the bacteria.[1]
- Transfer: Place explants on selection media.

5.2 Microbiology: Satellite Colony Prevention

In transformation experiments involving ampicillin resistance (

gene), secreted

-lactamases can degrade ampicillin in the surrounding agar, allowing non-transformed "satellite" colonies to grow.[1] Ticarcillin is more stable and effective at preventing this artifact when used as a substitute or supplement.

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